

"2-Amino-5-bromo-N,N-dimethylbenzamide"

CAS number and properties

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Compound of Interest

Compound Name: 2-Amino-5-bromo-N,N-dimethylbenzamide

Cat. No.: B590522

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Technical Guide: 2-Amino-5-bromo-N,N-dimethylbenzamide

For: Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2-Amino-5-bromo-N,N-dimethylbenzamide**, a substituted benzamide of interest in chemical and pharmaceutical research. While specific experimental protocols and biological pathway data for this exact compound are not extensively available in published literature, this document consolidates the known properties and provides generalized methodologies based on closely related analogs. The benzamide scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents.^[1] This guide aims to serve as a valuable resource for researchers working with this and similar molecules.

Chemical Identity and Properties

The fundamental identification and physicochemical properties of **2-Amino-5-bromo-N,N-dimethylbenzamide** are summarized below.

Property	Value	Source(s)
CAS Number	139253-79-5	[2] [3] [4]
Molecular Formula	C ₉ H ₁₁ BrN ₂ O	[3]
Molecular Weight	243.10 g/mol	[3]
IUPAC Name	2-amino-5-bromo-N,N-dimethylbenzamide	[3]
SMILES	O=C(N(C)C)C1=CC(Br)=CC=C1N	[3]
Purity (Typical)	≥95%	[3]

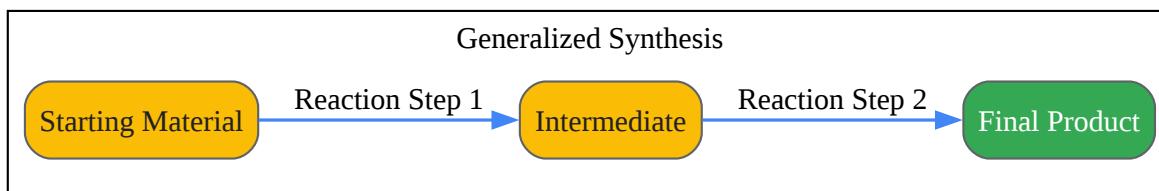
Note: The properties listed are based on information from chemical suppliers and databases. Experimental verification is recommended.

General Synthetic and Analytical Methodologies

Due to the absence of specific published experimental protocols for **2-Amino-5-bromo-N,N-dimethylbenzamide**, this section outlines generalized procedures for the synthesis and analysis of similar 2-aminobenzamide derivatives. These methods are intended to serve as a starting point for laboratory investigation.

General Synthetic Approach

A plausible synthetic route to **2-Amino-5-bromo-N,N-dimethylbenzamide** can be conceptualized from commercially available starting materials. A general workflow is depicted below.



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Caption: Generalized synthetic workflow for 2-aminobenzamides.

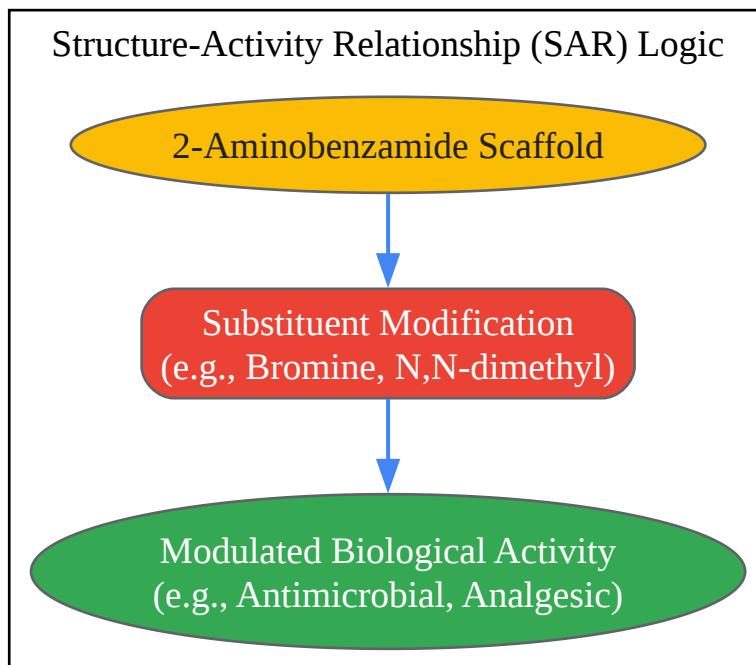
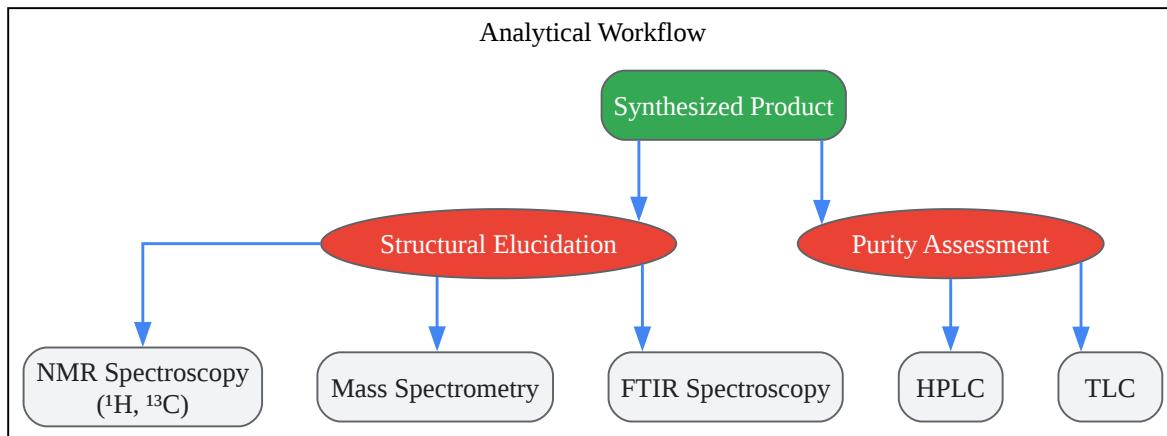
Experimental Protocol (Hypothetical):

A potential synthesis could involve the amidation of a suitable 2-amino-5-bromobenzoic acid derivative.

- Activation of Carboxylic Acid: 2-Amino-5-bromobenzoic acid is reacted with a chlorinating agent (e.g., thionyl chloride or oxalyl chloride) in an inert solvent (e.g., dichloromethane or THF) to form the corresponding acyl chloride.
- Amidation: The resulting acyl chloride is then reacted with dimethylamine in the presence of a base (e.g., triethylamine or pyridine) to yield **2-Amino-5-bromo-N,N-dimethylbenzamide**.
- Work-up and Purification: The reaction mixture is typically quenched with water, and the product is extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product can be purified by techniques such as recrystallization or column chromatography.

Analytical Characterization Workflow

The identity and purity of the synthesized compound should be confirmed using a combination of spectroscopic and chromatographic techniques.



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